

"safety data sheet for 4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid"

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Compound of Interest

Compound Name: 4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid

Cat. No.: B2699762

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An In-Depth Technical Guide to the Safe Handling of 4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid

Introduction

4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid is a bifunctional reagent of significant interest in bioconjugation and protein chemistry. Its utility as a strong covalent linker for "stapling" reduced cysteine residues in proteins underscores its importance in the development of stabilized peptides and antibody-drug conjugates (ADCs).^{[1][2][3]} The molecule features two tosyl groups, which are excellent leaving groups susceptible to nucleophilic attack by thiols (e.g., cysteine residues) or amines, and a carboxylic acid that can be functionalized to form amides or esters.^{[1][2][3]} This dual reactivity necessitates a thorough understanding of its chemical properties and potential hazards to ensure safe handling in a research and development setting. This guide provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures for **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid**, drawing upon available data for structurally related compounds and general principles of chemical safety.

Chemical and Physical Properties


A clear understanding of the physicochemical properties of a compound is fundamental to its safe handling and storage.


Property	Value	Source
Chemical Formula	C25H24O7S2	[1]
Molecular Weight	500.6 g/mol	[1]
CAS Number	124243-00-1	[1]
Appearance	White to off-white solid (typical)	Inferred
Purity	≥97% (typical)	[1][2]
Solubility	Soluble in DMSO (100 mg/mL)	[3]
Storage Temperature	-20°C	[1][4]

Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid** is not readily available, an SDS for a more complex derivative containing this core structure provides valuable insight into its potential hazards.[4] Based on this related compound, the following GHS classifications should be considered as a conservative starting point for hazard assessment.

GHS Pictograms:

 alt text

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed. [4]* H410: Very toxic to aquatic life with long lasting effects. [4]

Precautionary Statements:

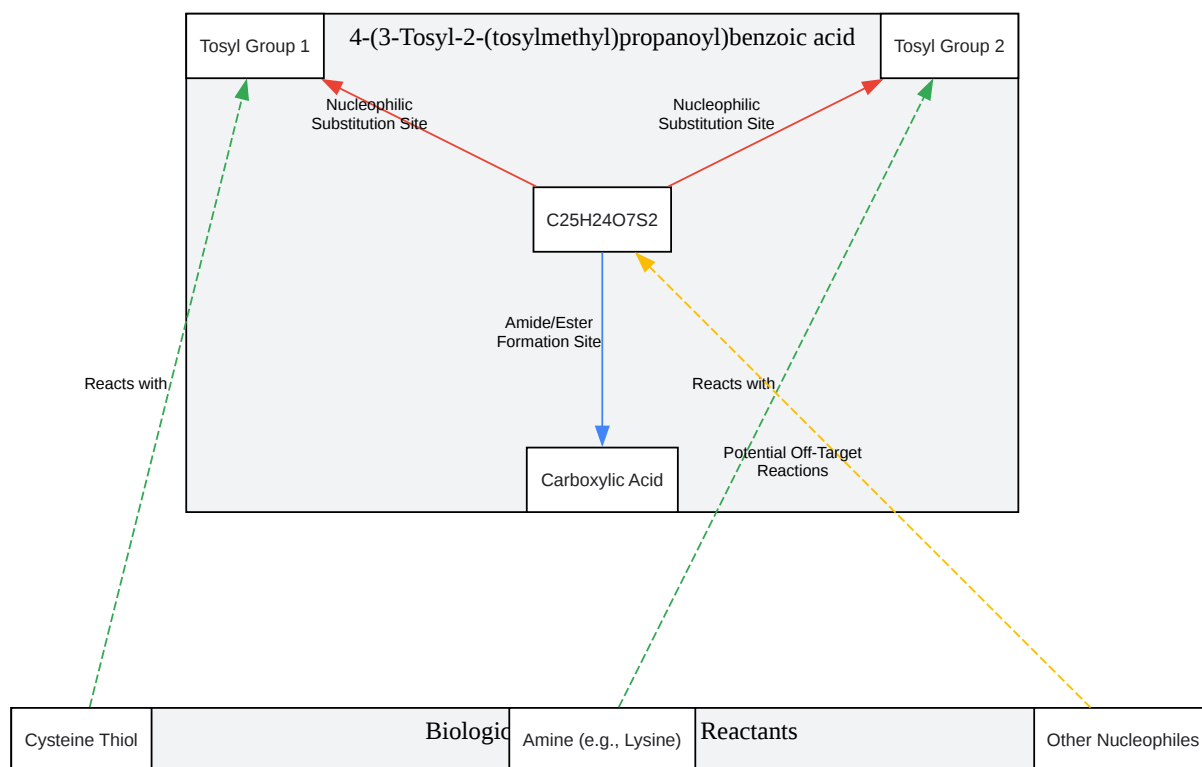
- P264: Wash skin thoroughly after handling. [4]* P270: Do not eat, drink or smoke when using this product. [4]* P273: Avoid release to the environment. [4]* P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [4]* P330:

Rinse mouth. [4]* P391: Collect spillage. [4]* P501: Dispose of contents/container to an approved waste disposal plant. [4]

Mechanistic Insights into Reactivity and Toxicity

The reactivity of **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid** is centered around its two key functional groups: the tosylates and the carboxylic acid.

- **Tosyl Groups:** The tosyl group is an excellent leaving group in nucleophilic substitution reactions. [5][6] This property is harnessed for its intended application in reacting with cysteine or other nucleophilic residues on proteins. [1][2][3] However, this reactivity also implies that the compound can react with other biological nucleophiles, which is a potential source of its toxicity.
- **Benzoic Acid Moiety:** The benzoic acid component may contribute to the overall hazard profile. Benzoic acid itself can be harmful if swallowed, cause skin and eye irritation, and may lead to lung damage through repeated or prolonged inhalation. [7][8] The following diagram illustrates the key reactive sites of the molecule:



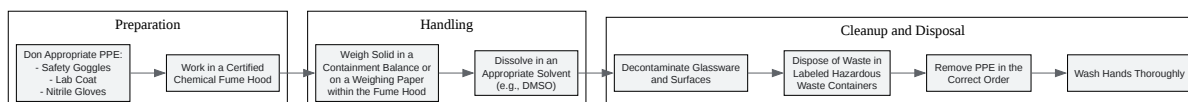
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Caption: Key reactive sites of **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid**.

Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, a stringent set of handling procedures and the consistent use of appropriate personal protective equipment are mandatory.

Experimental Workflow for Safe Handling:



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Caption: A stepwise workflow for the safe handling of the compound.

Detailed Step-by-Step Handling Protocol:

- Engineering Controls: All work with **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid**, including weighing and dissolution, must be conducted in a certified chemical fume hood to avoid inhalation of any dust or aerosols. [4]2. Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles are mandatory.
 - Hand Protection: Chemical-resistant gloves, such as nitrile gloves, must be worn. Change gloves immediately if they become contaminated.
 - Body Protection: A laboratory coat must be worn at all times.
- Weighing: To prevent the generation of dust, weigh the solid compound carefully. If possible, use a containment balance. Alternatively, weigh the compound on a creased weighing paper within the fume hood and transfer it directly into the reaction vessel.
- Dissolution: When dissolving the compound, add the solvent slowly to the solid to avoid splashing. As noted, this compound is soluble in DMSO. [3]5. Waste Disposal: All waste materials, including contaminated gloves, weighing paper, and pipette tips, must be disposed of in a clearly labeled hazardous waste container. Aqueous waste should be collected separately and disposed of as hazardous chemical waste, considering its aquatic toxicity. [4]6. Decontamination: At the end of the procedure, decontaminate all surfaces and equipment with an appropriate cleaning agent.

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound and prevent degradation.

- **Temperature:** Store at -20°C for long-term stability. [1][4]* **Moisture:** Keep the container tightly sealed to protect it from moisture, as tosylates can be susceptible to hydrolysis. [9]* **Light:** While specific data on photosensitivity is unavailable, it is good practice to store the compound protected from light. [9]

First-Aid and Emergency Procedures

In the event of an exposure, immediate and appropriate first-aid measures are critical.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4][7][8]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists. [4][7][8]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. [4][8]

In Case of a Spill:

- Evacuate the area.

- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with a suitable decontaminating agent.

Toxicological Information

Direct toxicological data for **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid** is not available. The assessment below is based on the GHS classifications of a related compound and the known toxicology of its constituent moieties. [4]

- Acute Oral Toxicity: Classified as harmful if swallowed (Category 4). [4]* Skin and Eye Irritation: The benzoic acid and tosyl functionalities suggest a potential for skin and eye irritation. [7][8]* Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no data to suggest that this compound is carcinogenic, mutagenic, or a reproductive toxin. Benzoic acid is not classifiable as to its human carcinogenicity (Group D). [10]

Ecological Information

Based on the hazard statement H410 for a related compound, **4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid** should be considered very toxic to aquatic life with long-lasting effects. [4] Therefore, it is imperative to prevent its release into the environment. All waste materials must be disposed of as hazardous waste.

Conclusion

4-(3-Tosyl-2-(tosylmethyl)propanoyl)benzoic acid is a valuable research tool with a manageable, yet important, hazard profile. Its reactivity, which is key to its function, also dictates the need for careful handling. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and being prepared for potential emergencies, researchers can safely harness the capabilities of this versatile molecule.

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